

# A Technical Guide to D-Glucose-2-13C in Metabolic Research

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## Compound of Interest

Compound Name: *D-Glucose-13C-2*

Cat. No.: *B12419836*

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For Researchers, Scientists, and Drug Development Professionals

## Introduction

D-Glucose-2-13C is a stable isotope-labeled form of glucose where the carbon atom at the second position (C-2) is replaced with the heavy isotope, Carbon-13 ( $^{13}\text{C}$ ). This non-radioactive tracer is a powerful tool in metabolic research, enabling scientists to track the fate of glucose carbons through various biochemical pathways. Its use is central to Stable Isotope-Resolved Metabolomics (SIRM) and  $^{13}\text{C}$ -Metabolic Flux Analysis ( $^{13}\text{C}$ -MFA), providing quantitative insights into cellular metabolism in both healthy and diseased states. This guide offers a comprehensive overview of D-Glucose-2-13C, its applications, and detailed experimental protocols for its use in research and drug development.

## Core Properties of D-Glucose-2-13C

A clear understanding of the physicochemical properties of D-Glucose-2-13C is essential for its effective use in experimental settings.

Property	Value	Reference
CAS Number	105931-74-6	[1]
Molecular Formula	$^{13}\text{CC}_5\text{H}_{12}\text{O}_6$	
Molecular Weight	181.15 g/mol	
Isotopic Purity	$\geq 99$ atom % $^{13}\text{C}$	
Chemical Purity	$\geq 98\%$	
Appearance	White powder	
Storage Temperature	15-25°C, away from light and moisture	

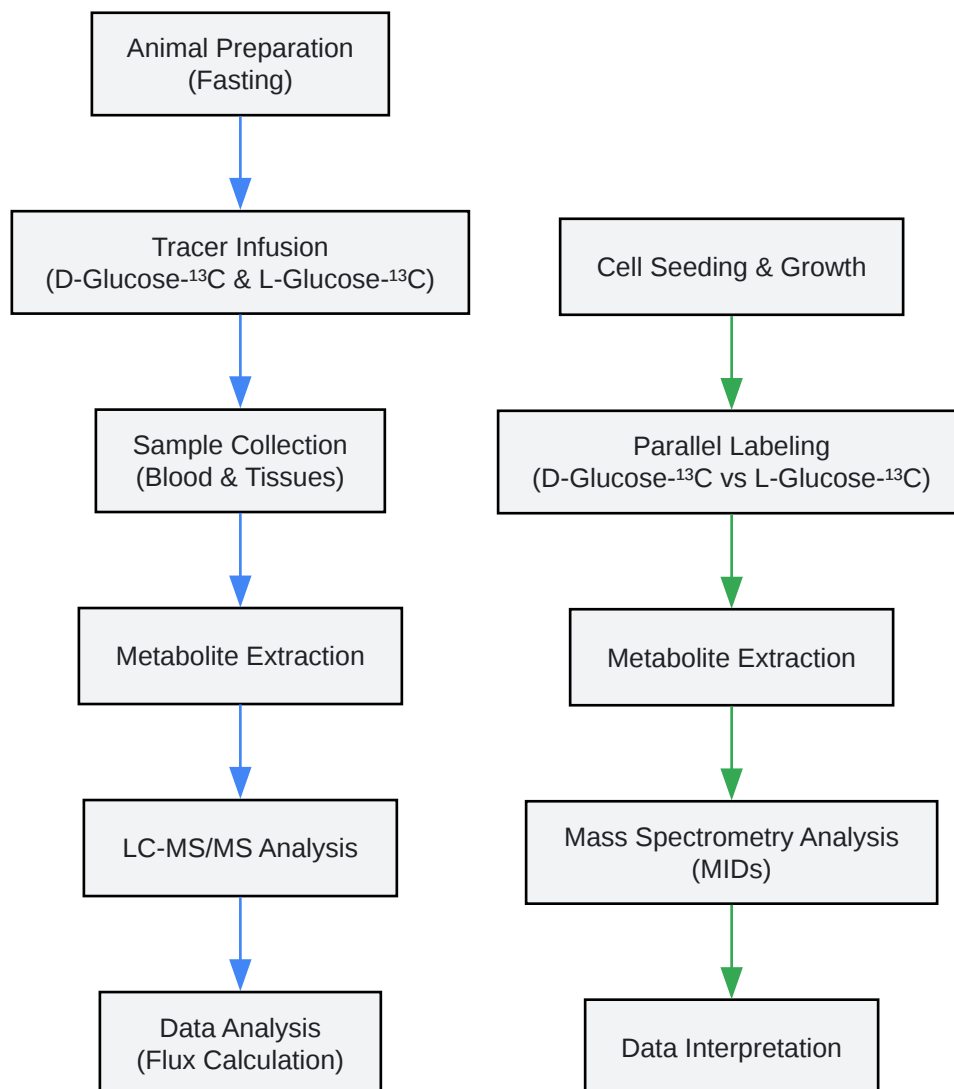
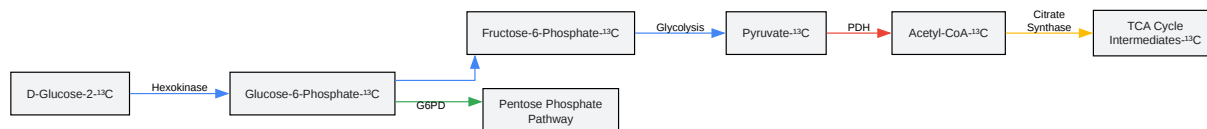
## Applications in Research and Drug Development

D-Glucose-2- $^{13}\text{C}$  is an indispensable tool for elucidating the complexities of central carbon metabolism. Its applications span basic research to clinical drug development.

- **Metabolic Flux Analysis (MFA):** As a key tracer in  $^{13}\text{C}$ -MFA, it allows for the quantification of the rates (fluxes) of metabolic pathways such as glycolysis and the tricarboxylic acid (TCA) cycle.
- **Drug Development:** It is used to assess the metabolic effects of new drug candidates and how they might alter glucose metabolism and overall energy homeostasis.
- **Biomolecular NMR:** Utilized in nuclear magnetic resonance (NMR) studies to probe the structure and dynamics of biomolecules.
- **Cancer Metabolism Research:** Helps in understanding the altered glucose metabolism in cancer cells, a phenomenon known as the Warburg effect.

## Metabolic Fate of D-Glucose-2- $^{13}\text{C}$

Upon entering a cell, D-Glucose-2- $^{13}\text{C}$  is metabolized alongside its unlabeled counterpart. The  $^{13}\text{C}$  label at the C-2 position allows for the tracing of its journey through key metabolic pathways.



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## References

- 1. D-Glucose (2- $\text{C}^{13}$ , 98-99%) - Cambridge Isotope Laboratories, CLM-746-1 [isotope.com]
- To cite this document: BenchChem. [A Technical Guide to D-Glucose-2- $^{13}\text{C}$  in Metabolic Research]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12419836#cas-number-for-d-glucose-2- $^{13}\text{C}$ ]

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